

# Solubility Profile of 2-Bromoisophthalic Acid in Common Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: 2-Bromoisophthalic acid

Cat. No.: B170650

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This technical guide provides a comprehensive overview of the solubility of **2-Bromoisophthalic acid** in common organic solvents. Recognizing the limited availability of direct quantitative data for this specific compound, this document furnishes qualitative solubility information for bromoisophthalic acid isomers and detailed quantitative data for the parent compound, isophthalic acid, to serve as a valuable benchmark for researchers. Furthermore, this guide outlines a detailed, generalized experimental protocol for determining solubility.

## Introduction

**2-Bromoisophthalic acid** is a substituted aromatic dicarboxylic acid with potential applications in the synthesis of novel polymers, metal-organic frameworks (MOFs), and pharmaceutical intermediates. Understanding its solubility in various organic solvents is paramount for its effective use in chemical synthesis, purification via recrystallization, and formulation development. This guide aims to consolidate the available solubility data and provide a practical framework for its experimental determination.

## Solubility Data

Direct quantitative solubility data for **2-Bromoisophthalic acid** is not readily available in published literature. However, qualitative information for its isomers and quantitative data for the structurally related isophthalic acid can provide valuable insights.

## Qualitative Solubility of Bromoisophthalic Acid Isomers

The following table summarizes the available qualitative solubility information for bromoisophthalic acid isomers. This information is useful for initial solvent screening.

Compound	Solvent	Solubility Description
4-Bromoisophthalic Acid	Methanol	Soluble[1]
4-Bromoisophthalic Acid	Dimethylformamide (DMF)	Soluble[1]
5-Bromoisophthalic Acid	Water	Insoluble[2]

## Quantitative Solubility of Isophthalic Acid (Reference Data)

To provide a quantitative frame of reference, the following table presents the solubility of the parent compound, isophthalic acid, in several common organic solvents. These values are crucial for estimating the solubility behavior of its derivatives.

Solvent	Temperature (°C)	Solubility ( g/100 g Solvent)
Methanol	25	4.0[3]
Ethanol	25	1.36 (g/100mL)[4]
Acetone	-	Soluble[5][6]
Dimethylformamide (DMF)	-	Soluble[5]
Glacial Acetic Acid	25	0.23[3]
Water	25	0.012[3]

## Experimental Protocol for Solubility Determination

The following is a generalized protocol for determining the equilibrium solubility of a solid compound like **2-Bromoisophthalic acid** in an organic solvent, based on the widely accepted shake-flask and gravimetric methods.[7][8][9][10][11][12][13]

## Materials and Equipment

- **2-Bromoisophthalic acid** (solid)
- Selected organic solvents (analytical grade)
- Analytical balance
- Temperature-controlled orbital shaker or magnetic stirrer with hot plate
- Vials with screw caps
- Syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE)
- Pipettes and volumetric flasks
- Evaporating dish or weighing boat
- Drying oven
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer (optional, for analysis)

## Procedure

- Preparation of Saturated Solution:
  - Add an excess amount of solid **2-Bromoisophthalic acid** to a series of vials. The presence of undissolved solid is essential to ensure that equilibrium is reached.
  - Accurately add a known volume or mass of the desired organic solvent to each vial.
  - Securely seal the vials to prevent solvent evaporation.
- Equilibration:
  - Place the vials in a temperature-controlled shaker or on a stirrer.

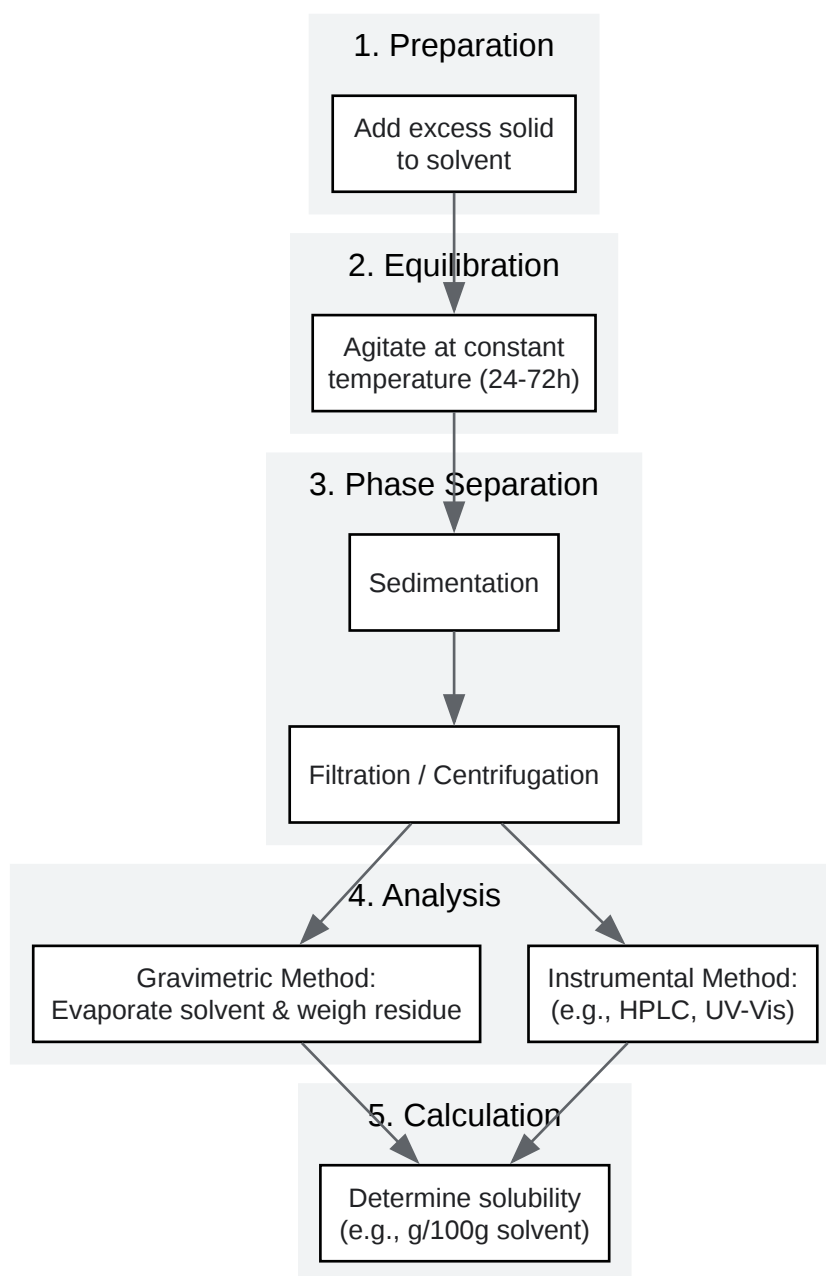
- Agitate the mixtures at a constant temperature for a sufficient period (typically 24-72 hours) to ensure that equilibrium is achieved. The time required may vary depending on the compound and solvent.
- Phase Separation:
  - Allow the vials to stand undisturbed at the set temperature for a period to allow the excess solid to sediment.
  - Carefully withdraw a sample of the supernatant using a syringe fitted with a filter to remove any undissolved solid particles. Alternatively, the solution can be centrifuged, and the supernatant carefully collected.
- Analysis (Gravimetric Method):
  - Accurately weigh a pre-dried evaporating dish.
  - Pipette a known volume of the clear, saturated filtrate into the evaporating dish and weigh it.
  - Carefully evaporate the solvent in a fume hood, followed by drying the dish in an oven at a suitable temperature until a constant weight of the dissolved solid is achieved.
  - Cool the dish in a desiccator and weigh it again.
- Calculation:
  - The solubility can be calculated using the following formula: Solubility ( g/100 g solvent) = 
$$\frac{[(\text{Mass of dish} + \text{solid}) - (\text{Mass of empty dish})]}{[(\text{Mass of dish} + \text{solution}) - (\text{Mass of dish} + \text{solid})]} \times 100$$

## Analysis (Instrumental Method - Optional)

For a more precise measurement, the concentration of the solute in the filtered supernatant can be determined using an analytical technique such as HPLC or UV-Vis spectrophotometry. This requires the preparation of a calibration curve with standard solutions of known concentrations.

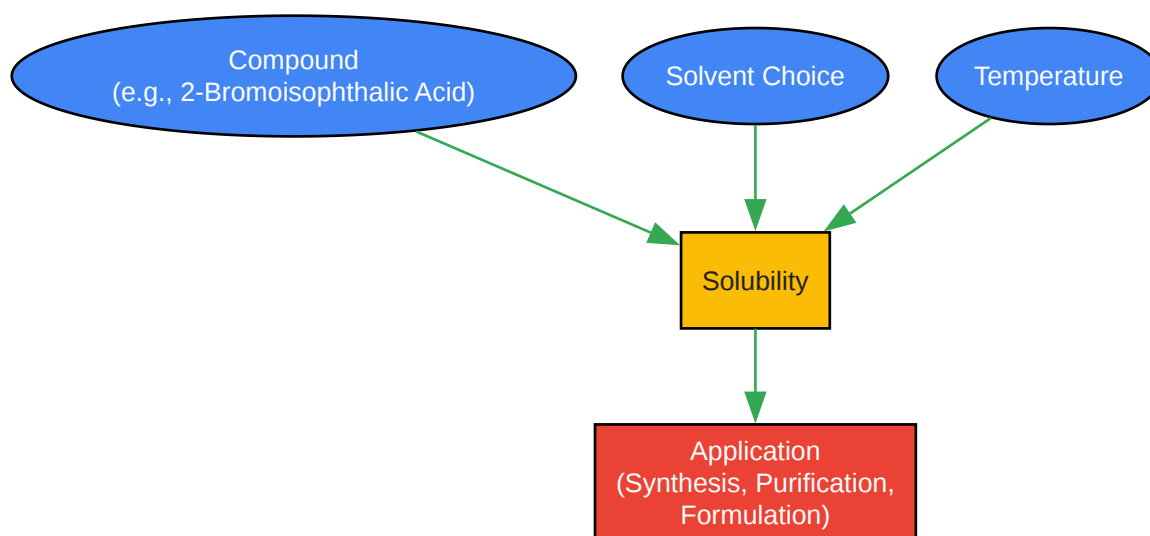
## Visualizing the Workflow

The following diagrams illustrate the logical workflow for the experimental determination of solubility and the relationship between key experimental parameters.



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Caption: General workflow for experimental solubility determination.



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Caption: Key factors influencing solubility and its application.

## Conclusion

While direct quantitative solubility data for **2-Bromoisophthalic acid** remains elusive, this guide provides valuable qualitative insights and reference data from its parent compound, isophthalic acid. The detailed experimental protocol offers a robust methodology for researchers to determine the solubility of **2-Bromoisophthalic acid** in various organic solvents, thereby facilitating its application in research and development. Accurate solubility data is a critical parameter that influences process efficiency, product purity, and formulation success.

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